

Technical Support Center: m-Cresol Purple Sodium Salt Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m-Cresol Purple sodium salt*

Cat. No.: *B1358498*

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and troubleshooting of **m-Cresol Purple sodium salt** solutions.

Frequently Asked Questions (FAQs)

Q1: What is m-Cresol Purple and what are its typical applications?

A1: m-Cresol Purple, also known as m-cresolsulfonphthalein, is a triarylmethane dye commonly used as a pH indicator.^[1] It is particularly valuable for spectrophotometric pH measurements.^{[1][2]} The indicator has two distinct pH ranges: from pH 1.2 (red) to 2.8 (yellow) and from pH 7.4 (yellow) to 9.0 (purple).^{[1][3][2][4][5][6]}

Q2: How should I prepare a standard m-Cresol Purple indicator solution?

A2: A common preparation for a 0.04% w/v solution involves dissolving the sodium salt in a mixture of sodium hydroxide, ethanol, and distilled water.^{[1][7]} For specialized applications like seawater pH measurement, the dye is dissolved in a sodium chloride matrix to match the ionic strength of the sample.^[8] The pH of the final solution is often adjusted to be close to the pH of the samples being measured, typically around 7.9 for oceanographic studies.^{[8][9]}

Q3: What are the recommended storage conditions for m-Cresol Purple solutions?

A3: To ensure stability, m-Cresol Purple solutions should be stored in tightly closed containers in a cool, dry, and well-ventilated place.[4][10][11] It is crucial to protect the solution from direct sunlight, moisture, and air contact.[10][12]

Q4: What is the shelf life of m-Cresol Purple solutions?

A4: The stability of the solution is highly dependent on its purity and storage conditions. Purified m-Cresol Purple solutions, when stored in the dark at room temperature, have been found to be stable for at least 5.3 years.[13] Commercially prepared solutions may have a stated shelf life of around 24 months.[14] For seawater pH measurements, it is recommended to test the pH of the dye solution before each use.[8] The solid, powdered form of **m-Cresol Purple sodium salt** has an indefinite shelf life if stored properly.[4]

Q5: Why is the purity of the m-Cresol Purple dye important?

A5: Impurities in the dye can significantly bias spectrophotometric pH measurements, leading to inaccurate results.[15][16] For high-precision applications, such as monitoring ocean acidification, using purified m-Cresol Purple is strongly recommended.[15][13][16]

Storage and Stability Data Summary

Parameter	Solid m-Cresol Purple Sodium Salt	Purified m-Cresol Purple Solution	Commercial 0.1% (w/v) Solution
Storage Temperature	Cool, room temperature[4][10][17]	Room temperature[13]	Ambient
Light Conditions	Store in a dark place[10][12]	Must be stored in a dark container[13]	Protect from light
Container	Tightly closed container[4][10][11][18]	Glass, screw-cap bottle recommended[8]	Natural poly bottle[14]
Stated Shelf Life	Indefinite[4]	At least 5.3 years[13]	24 months[14]
Key Conditions to Avoid	Moisture, strong oxidizers[10][12][19]	UV light exposure[13]	Ignition sources, direct sunlight[11][12]

Experimental Protocols

Protocol: Preparation of 0.04% (w/v) m-Cresol Purple Indicator Solution

This protocol is adapted for general laboratory use.

Materials:

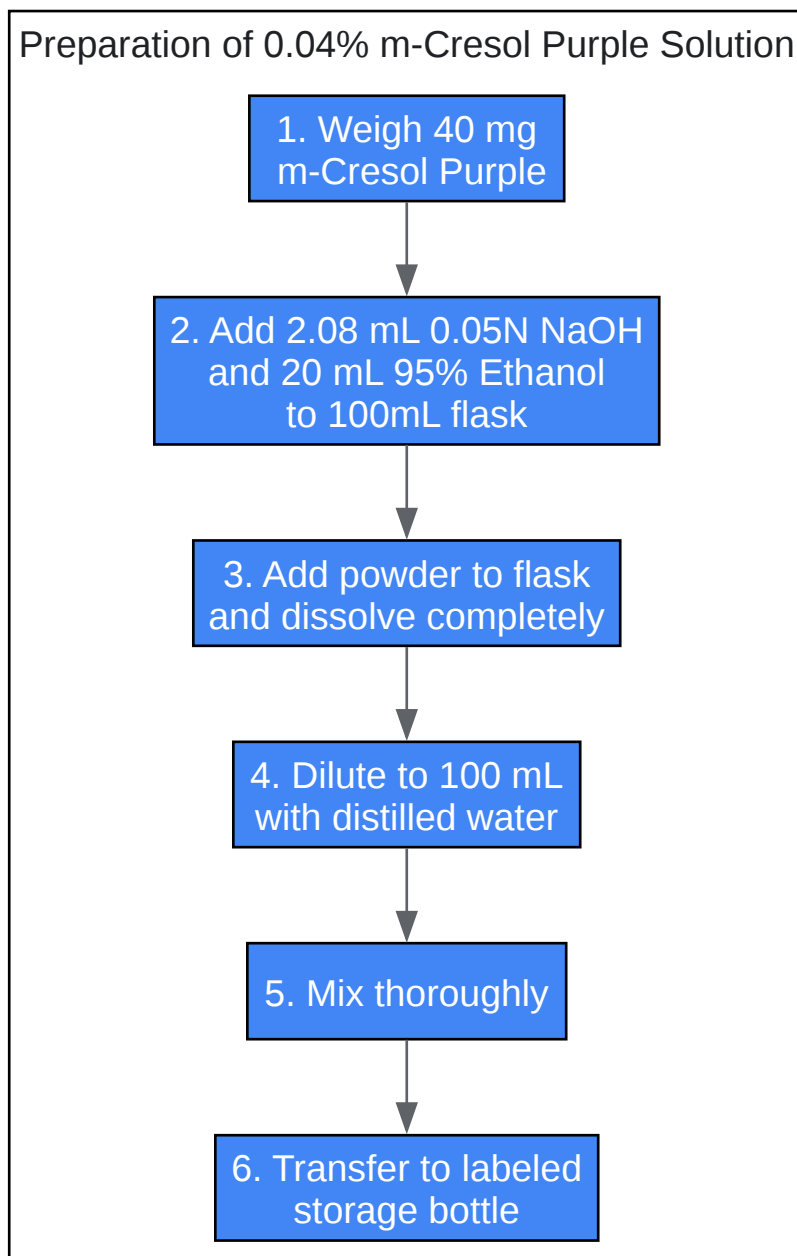
- **m-Cresol Purple sodium salt**
- 0.05 N Sodium Hydroxide (NaOH) solution
- 95% Ethanol
- Distilled or deionized water
- 100 mL volumetric flask
- Analytical balance
- Beakers and graduated cylinders

Procedure:

- Accurately weigh 40 mg of **m-Cresol Purple sodium salt**.[\[1\]](#)
- In a 100 mL volumetric flask, add 2.08 mL of 0.05 N NaOH solution.[\[1\]](#)
- Add 20.00 mL of 95% ethanol to the flask.[\[1\]](#)
- Carefully transfer the weighed m-Cresol Purple powder into the flask.
- Gently swirl the flask until the powder is completely dissolved.
- Once dissolved, dilute the solution with distilled water up to the 100 mL mark.[\[1\]](#)
- Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.

- Transfer the final solution to a clearly labeled and tightly sealed storage bottle.

Workflow for Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 0.04% m-Cresol Purple solution.

Troubleshooting Guide

Q: My m-Cresol Purple solution has changed color in the bottle. What does this mean?

A: An unexpected color change in the stock solution can indicate a shift in its pH or degradation. If the solution is exposed to atmospheric CO₂, it can become more acidic, causing a color shift from purple towards yellow.^[3] Degradation due to light exposure or contamination can also lead to color changes. It is recommended to check the solution's pH and, if necessary, prepare a fresh batch.

Q: I am getting inconsistent or inaccurate pH readings in my experiment. Could the indicator solution be the problem?

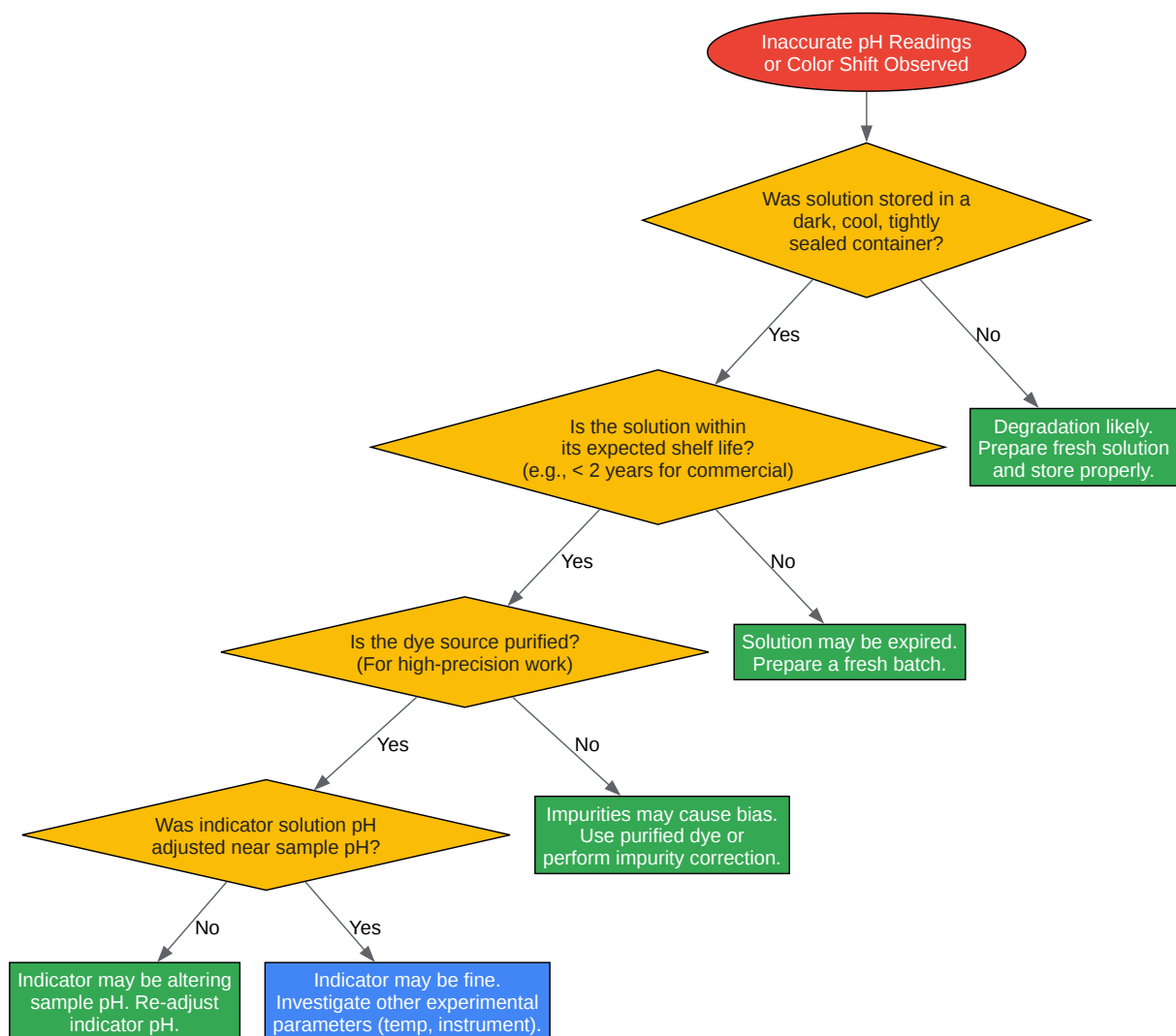
A: Yes, the indicator solution is a common source of error. Several factors could be at play:

- **Impurity:** Commercially available dyes can contain impurities that interfere with measurements.^{[15][16]} Using a purified form of the dye is recommended for accurate results.
- **Degradation:** The solution may have degraded due to improper storage (e.g., light exposure).^[13]
- **Incorrect pH:** The pH of the indicator solution itself can perturb the pH of the sample, especially in poorly buffered samples. The indicator's pH should be adjusted to be close to that of the sample.^{[8][9]}
- **Temperature Effects:** The dissociation constant (pK_a) of m-Cresol Purple is temperature-dependent. Ensure your calculations account for the precise temperature of the measurement.

Q: The color of my solution appears faded or less intense than expected. Why?

A: A faded appearance can suggest that the indicator has degraded. m-Cresol Purple is known to break down when exposed to ultraviolet (UV) light.^{[15][13]} Ensure the solution is always stored in a dark or amber bottle to prevent photodegradation.

Logical Troubleshooting Flowchart



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for m-Cresol Purple solution issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chrominfo: Preparation of m-cresol purple indicator solution [chrominfo.blogspot.com]
- 2. m-Cresol purple, pH indicator dye (CAS 2303-01-7) | Abcam [abcam.com]
- 3. Metacresol purple - Wikipedia [en.wikipedia.org]
- 4. m-Cresol Purple SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. m-Cresol Purple sodium salt 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. youtube.com [youtube.com]
- 8. goa-on.org [goa-on.org]
- 9. researchgate.net [researchgate.net]
- 10. lobachemie.com [lobachemie.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. dspace.mit.edu [dspace.mit.edu]
- 14. Ricca Chemical - m-Cresol Purple TS, 0.1% (w/v) [riccachemical.com]
- 15. researchgate.net [researchgate.net]
- 16. repository.library.noaa.gov [repository.library.noaa.gov]
- 17. medchemexpress.com [medchemexpress.com]
- 18. chemicalbook.com [chemicalbook.com]
- 19. Cresol Purple | 2303-01-7 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: m-Cresol Purple Sodium Salt Solution]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1358498#stability-and-storage-of-m-cresol-purple-sodium-salt-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com